

Yttrium (III) Iodide (YI₃): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Yttrium iodide

Cat. No.: B081195

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Introduction

Yttrium (III) iodide, with the chemical formula YI₃, is an inorganic binary compound composed of yttrium and iodine.[1] It manifests as a white to yellowish, hygroscopic crystalline solid or flakes.[2][3][4] This rare earth metal halide is of significant interest to the scientific community, primarily for its role as a key precursor in the synthesis of advanced materials.[2] Its applications span from the production of high-temperature superconductors to the development of novel scintillators and specialty ceramics.[2][5][6] This guide provides an in-depth overview of the crystal structure, physicochemical properties, synthesis protocols, and applications of **yttrium iodide**, tailored for researchers, scientists, and professionals in drug development.

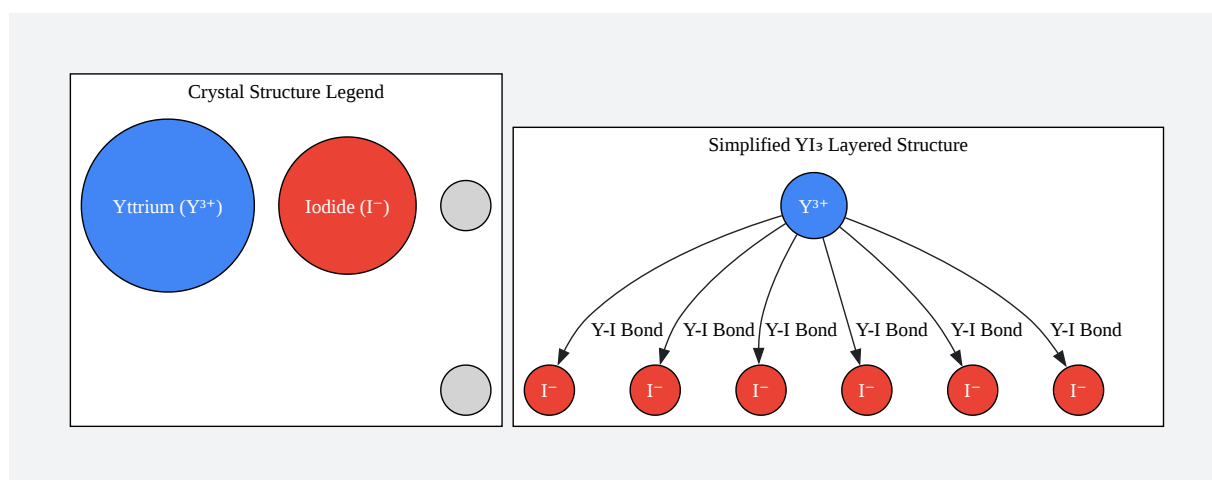
Crystal Structure and Properties

Yttrium iodide's material properties are fundamentally dictated by its crystal structure. It is isostructural with bismuth triiodide (BiI₃), adopting a layered crystal lattice.[1][7]

Crystal Structure

Yttrium iodide crystallizes in the trigonal crystal system with the R-3 space group.[2] The structure consists of a hexagonally closest-packed arrangement of iodide (I⁻) ions. The smaller yttrium (Y³⁺) cations occupy two-thirds of the octahedral voids between every other layer of iodide ions.[7]

This arrangement results in the formation of YI_6 octahedra, which serve as the fundamental building blocks of the crystal.[2] These octahedra share edges to form two-dimensional slabs.[7] The coordination geometry around each yttrium ion is a distorted octahedron, with Y-I bond lengths of approximately 3.05 Å.[2] This layered structure is a key characteristic, influencing the material's physical and chemical behaviors.



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Fig 1: Simplified coordination of Y^{3+} in the YI_6 octahedron.

Physicochemical Properties

Yttrium iodide is a hygroscopic compound, meaning it readily absorbs moisture from the air.[5] It is soluble in water, ethanol, and acetone, but only slightly soluble in diethyl ether.[1][5][6] It should be stored in a tightly sealed container under an inert atmosphere to prevent degradation.[5][8]

Table 1: Physical and Chemical Properties of Yttrium (III) Iodide

Property	Value	References
Chemical Formula	YI_3	[5][9][10]
Molar Mass	469.62 g/mol	[5][9][11]
Appearance	White, yellowish, or colorless crystals/flakes	[1][2][3]
Melting Point	997 - 1004 °C	[5][6][12]
Boiling Point	1310 °C	[1]
Density	4.59 g/cm ³	[5]
Crystal System	Trigonal	[2]
CAS Number	13470-38-7	[5][9][10]
Solubility	Soluble in water, ethanol, acetone. Slightly soluble in ether.	[1][5][6]

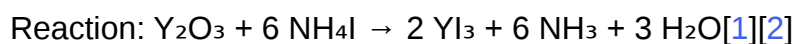
| Sensitivity | Hygroscopic [3][5] |

Synthesis and Experimental Protocols

High-purity **yttrium iodide** can be synthesized through several methods. The choice of method often depends on the desired purity, scale, and available starting materials.

Synthesis from Yttrium Oxide and Ammonium Iodide

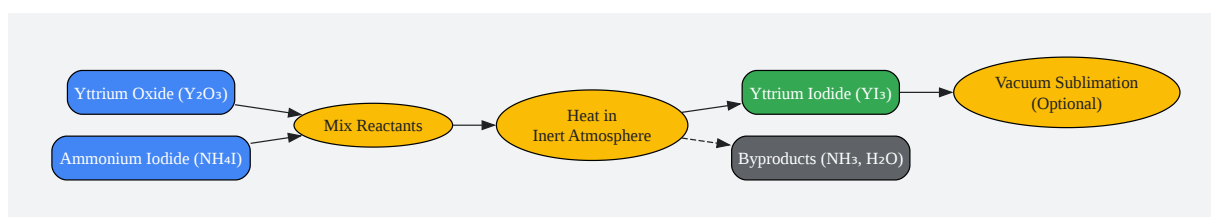
A common laboratory-scale method involves the reaction of yttrium oxide (Y_2O_3) with ammonium iodide (NH_4I) at elevated temperatures.[1][2]



Experimental Protocol:

- **Mixing:** Thoroughly mix stoichiometric amounts of high-purity yttrium oxide powder and ammonium iodide in a crucible (e.g., quartz or alumina).

- **Heating:** Place the crucible in a tube furnace under an inert atmosphere (e.g., argon) to prevent oxidation.
- **Reaction Ramp:** Gradually heat the mixture. The reaction proceeds as the temperature increases, leading to the evolution of ammonia gas and water vapor, which are carried away by the inert gas flow.
- **Final Product:** After the reaction is complete, the remaining product is anhydrous **yttrium iodide**.
- **Purification (Optional):** For single-crystal growth or higher purity, the crude YI_3 can be purified via high-vacuum sublimation at approximately 1213 K (940 °C).^[7]



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Fig 2: Workflow for the synthesis of YI_3 from yttrium oxide.

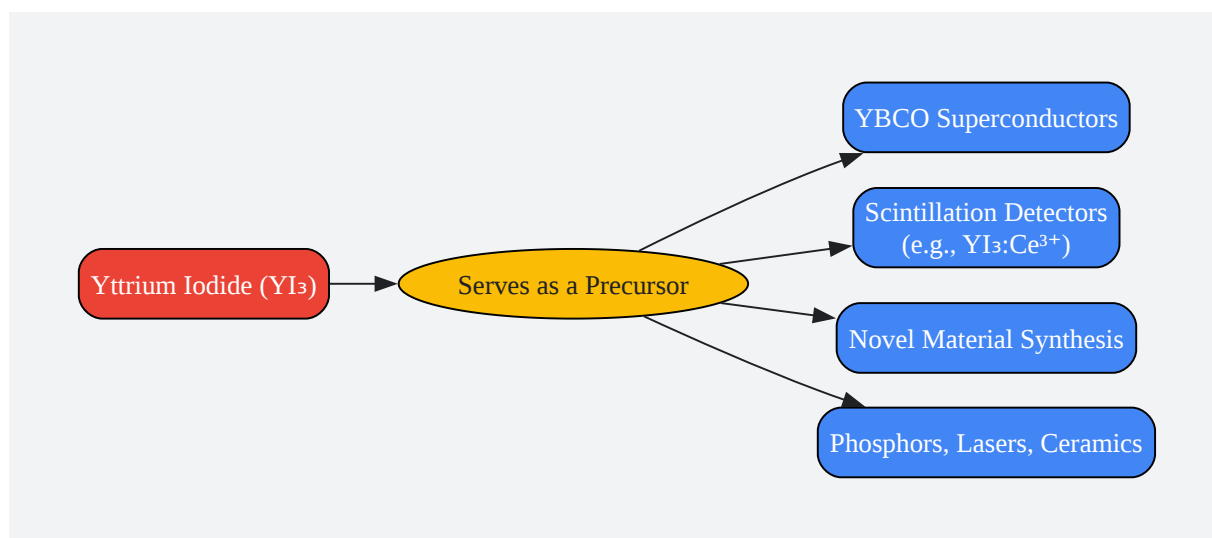
Other Synthesis Methods

- **Direct Combination:** This method involves heating elemental yttrium metal and iodine in an inert atmosphere or vacuum-sealed tube.^{[1][2]}
 - Reaction: $2 Y + 3 I_2 \rightarrow 2 YI_3$ ^{[1][2]}
- **Acid-Base Reaction:** **Yttrium iodide** can also be prepared by reacting yttrium oxide or yttrium hydroxide with hydroiodic acid (HI).^{[1][2]}
 - Reaction: $Y_2O_3 + 6 HI \rightarrow 2 YI_3 + 3 H_2O$ ^[1]

Key Applications

Yttrium iodide's primary value lies in its utility as a precursor for other functional materials.

- **High-Temperature Superconductors:** YI_3 is a crucial starting material for the synthesis of Yttrium Barium Copper Oxide (YBCO), a well-known high-temperature superconductor.[2][10] Its use can facilitate lower-temperature preparation routes for these complex ceramic materials.[2][6]
- **Scintillation Crystals:** Cerium-doped **yttrium iodide** ($\text{YI}_3:\text{Ce}^{3+}$) is a promising new scintillator material with excellent properties for radiation detection.[5]
- **Materials Science Research:** It is used in the solid-state synthesis of novel rare earth metal halide compounds with unique crystal structures and properties.[6][13]
- **Other Potential Uses:** Research has explored its use in phosphors for lighting and displays, as a medium in solid-state lasers, and in the production of advanced ceramics.[2][6] There is also potential for YI_3 to serve as a precursor for yttrium radioisotopes used in nuclear medicine and targeted cancer therapies.[2][14]



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Fig 3: Logical pathway of YI_3 as a precursor to its applications.

Safety and Handling

Yttrium iodide is considered an irritant and requires careful handling to minimize exposure.^[8]
^[11] It is classified as a substance with limited evidence of being a carcinogenic effect and may cause sensitization by inhalation or skin contact.^[6]

Table 2: GHS Hazard and Precautionary Information

Classification	Code	Description	References
Hazard Statements	H317	May cause an allergic skin reaction.	[9][15]
	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[9][15]
	H351	Suspected of causing cancer.	[9][15]
Precautionary Statements	P261	Avoid breathing dust.	[8][15]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[8]
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[9]

| | P308 + P313 | IF exposed or concerned: Get medical advice/attention. [9] |

Handling Recommendations:

- Ventilation: Handle in a well-ventilated area, preferably within a fume hood, to avoid inhaling dust.[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses or goggles, chemical-resistant gloves, and a lab coat.[6][9] A dust mask (e.g., N95) is recommended when handling the powder.[9]
- Storage: Store in a cool, dry, well-ventilated place, away from incompatible materials like strong oxidizing agents.[8][12] The container should be tightly closed and preferably stored under an inert atmosphere due to its hygroscopic nature.[8]
- Spills: In case of a spill, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[8][16]

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